



## Application Notes and Protocols for Ester-Based Electrolyte Additives in Battery Research

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Compound of Interest		
Compound Name:	Methoxymethyl propionate	
Cat. No.:	B3151254	Get Quote

A Note on **Methoxymethyl Propionate** (MMP): Extensive literature searches did not yield specific research data on the application of **methoxymethyl propionate** (MMP) as an electrolyte additive in battery research. The available scientific literature focuses on a related compound, methyl propionate (MP), which has been investigated for its role in enhancing battery performance, particularly at low temperatures. This document provides detailed application notes and protocols based on the available research for methyl propionate (MP). Researchers interested in MMP may consider these protocols for MP as a starting point for exploratory studies, keeping in mind the chemical differences between the two compounds.

# Methyl Propionate (MP) as an Electrolyte Co-Solvent for Wide-Temperature Range Lithium-Ion Batteries

Audience: Researchers, scientists, and battery development professionals.

Core Application: Methyl propionate (MP) is utilized as a co-solvent in lithium-ion battery electrolytes to improve performance over a wide operating temperature range, especially at low temperatures.[1][2][3] Its low viscosity and low freezing point contribute to enhanced ionic conductivity when blended with standard carbonate solvents.[1][3]

## Data Presentation: Performance of MP-Based Electrolytes







The following tables summarize the quantitative data from studies on electrolytes containing methyl propionate.

Table 1: Performance of MP-Based Electrolytes in Prototype Li-Ion Cells



Cell Type	Electrolyt e Composit ion	Test Condition	Performa nce Metric	Result	Baseline Comparis on	Referenc e
MCMB- LiNiCoAlO <sub>2</sub> Prototype Cells	1.20M LiPF <sub>6</sub> in EC+EMC+ MP (20:20:60 v/v %)	-50°C	Discharge Rate	Up to 2.0C	Not specified	[2][3]
MCMB- LiNiCoAlO <sub>2</sub> Prototype Cells	1.20M LiPF <sub>6</sub> in EC+EMC+ MP (20:20:60 v/v %)	-40°C	Discharge Rate	Up to 5.0C	Five-fold improveme nt	[1][2][3]
Quallion 12 Ah NCA Cells	MP-based electrolyte	-50°C	Capacity Retention	>75% of room temperatur e capacity at up to 2C rates	Not specified	[4]
Quallion 0.25Ah Cells	1.2M LiPF6 + 0.10M LiBOB in EC+EMC+ MP (20:20:60 vol %)	-20°C	Discharge Energy (at 20C rate)	62.2 Wh/kg	11-fold increase (vs. 5.5 Wh/kg)	[1][4]
Li[Ni <sub>1-x-</sub> y Co <sub>x</sub> Al <sub>y</sub> ]O <sub>2</sub> / Graphite- SiO Pouch Cells	1.2M LiPF <sub>6</sub> in EC:EMC:D MC (25:5:70) +	40°C	Long-term Cycling	Similar capacity retention to ester-free control	-	[5]



	20% MP + 2% VC					
Li[Ni <sub>1-x-</sub> y Co <sub>x</sub> Al <sub>y</sub> ]O <sub>2</sub> / Graphite- SiO Pouch Cells	1.2M LiPF6 in EC:EMC:D MC (25:5:70) + 20% MP + 2% VC	60°C, 500h	Storage (Voltage Drop)	Least voltage drop compared to EA and MB	Better performanc e than other esters	[5]
Quallion 0.25Ah Cells	LiPF <sub>6</sub> in FEC+EMC +MP	20°C, 100% DOD	Cycle Life	>99.5% initial capacity after 1,600 cycles	Not specified	[4]

EC: Ethylene Carbonate, EMC: Ethyl Methyl Carbonate, DMC: Dimethyl Carbonate, MP: Methyl Propionate, FEC: Fluoroethylene Carbonate, VC: Vinylene Carbonate, LiBOB: Lithium Bis(oxalate)borate, NCA: LiNiCoAlO<sub>2</sub>, MCMB: Mesocarbon Microbeads

## **Experimental Protocols**

# Protocol 1: Preparation of Methyl Propionate-Based Electrolyte

This protocol describes the preparation of a common MP-based electrolyte formulation. All procedures should be carried out in an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 1 ppm.

#### Materials:

- Lithium hexafluorophosphate (LiPF<sub>6</sub>), battery grade
- Ethylene carbonate (EC), battery grade
- Ethyl methyl carbonate (EMC), battery grade



- Methyl propionate (MP), battery grade
- (Optional) Additives such as Vinylene Carbonate (VC) or Lithium Bis(oxalate)borate (LiBOB)
- Precision balance
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars

#### Procedure:

- Solvent Mixture Preparation:
  - In a volumetric flask, prepare the solvent blend by mixing the desired volumes of EC,
     EMC, and MP. For the EC+EMC+MP (20:20:60 v/v %) formulation, combine 20 mL of EC,
     20 mL of EMC, and 60 mL of MP for a total of 100 mL.
  - Seal the flask and stir the mixture for at least 30 minutes to ensure homogeneity.
- Salt Dissolution:
  - Weigh the required amount of LiPF<sub>6</sub> salt to achieve the target concentration (e.g., 1.2 M).
  - Slowly add the weighed LiPF<sub>6</sub> to the solvent mixture while stirring continuously. The dissolution of LiPF<sub>6</sub> is an endothermic process, so the container may cool down.
  - Continue stirring until all the salt has completely dissolved. This may take several hours.
- (Optional) Addition of Secondary Additives:
  - If using additives like VC or LiBOB, weigh the appropriate amount (e.g., to achieve 2% by weight for VC or 0.1 M for LiBOB) and add it to the prepared electrolyte.
  - Stir until the additive is fully dissolved.
- Storage:



 Store the final electrolyte solution in a sealed, airtight container inside the glovebox, protected from light.

# Protocol 2: Coin Cell Assembly for Electrochemical Testing

This protocol outlines the assembly of a standard 2032-type coin cell for evaluating the performance of the prepared electrolyte.

#### Materials:

- Cathode and anode discs (e.g., LiNiCoAlO<sub>2</sub> and graphite)
- Celgard separator
- Stainless steel 2032 coin cell components (casings, spacers, spring)
- Prepared MP-based electrolyte
- Micropipette
- Crimping machine

#### Procedure:

- Component Preparation: Ensure all components are dried under vacuum at an appropriate temperature before being transferred into the glovebox (e.g., electrodes at 120°C, separator at 70°C).
- Assembly Stack:
  - Place the negative electrode casing on the base of the crimper die.
  - Place the anode disc in the center of the casing.
  - Using a micropipette, dispense a few drops of the MP-based electrolyte onto the anode surface to wet it completely.



- Place the separator disc on top of the wetted anode.
- Add another few drops of electrolyte to the separator.
- Place the cathode disc on top of the separator.
- Add a final drop of electrolyte to the cathode.
- Place a stainless steel spacer on top of the cathode, followed by the spring.
- Carefully place the positive electrode cap on top of the assembly.
- Crimping: Transfer the assembled cell to the crimper and apply pressure to seal the cell.
- Resting: Allow the assembled cell to rest for at least 12 hours before commencing electrochemical testing to ensure proper electrolyte wetting of the electrodes.

### **Protocol 3: Electrochemical Performance Evaluation**

This protocol details common electrochemical tests performed to characterize battery performance.

#### Equipment:

- Multi-channel battery testing system (e.g., Arbin, Neware)
- Electrochemical impedance spectroscopy (EIS) analyzer
- Temperature-controlled chamber

#### Procedures:

- Formation Cycles:
  - Cycle the cell at a low C-rate (e.g., C/20 or C/10) for the first 1-2 cycles at room temperature. This step is crucial for the formation of a stable Solid Electrolyte Interphase (SEI).
- Cycling Stability Test:

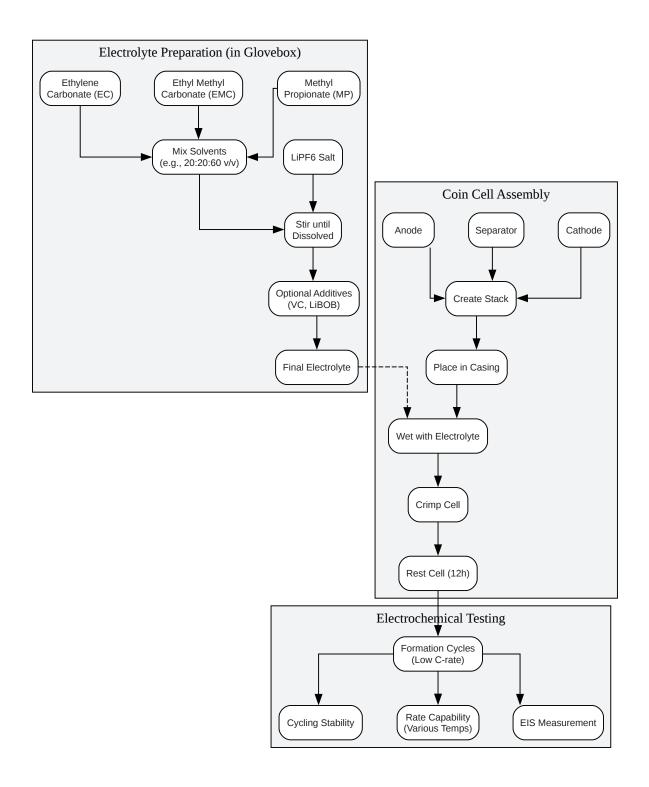


- Cycle the cell at a constant C-rate (e.g., C/2 charge, 1C discharge) at a specific temperature (e.g., 20°C, 40°C).
- Record the discharge capacity and coulombic efficiency for each cycle over a prolonged period (e.g., 200-1000 cycles).[4]
- Rate Capability Test:
  - Charge the cell at a constant rate (e.g., C/2) and then discharge it at varying C-rates (e.g., C/10, C/5, C/2, 1C, 2C, 5C, etc.).
  - To evaluate low-temperature performance, place the cell in a temperature chamber and allow it to stabilize at the target temperature (e.g., -20°C, -40°C, -50°C) for several hours before testing.[1][2][3]
  - Record the discharge capacity at each rate.
- Electrochemical Impedance Spectroscopy (EIS):
  - Measure the impedance of the cell at a specific state of charge (e.g., 50% SOC) over a frequency range (e.g., 100 kHz to 10 mHz).
  - EIS can be performed at different temperatures and after a certain number of cycles to monitor changes in cell resistance.

### **Visualizations**

The following diagrams illustrate the experimental workflow and the proposed mechanism of action for methyl propionate in electrolytes.

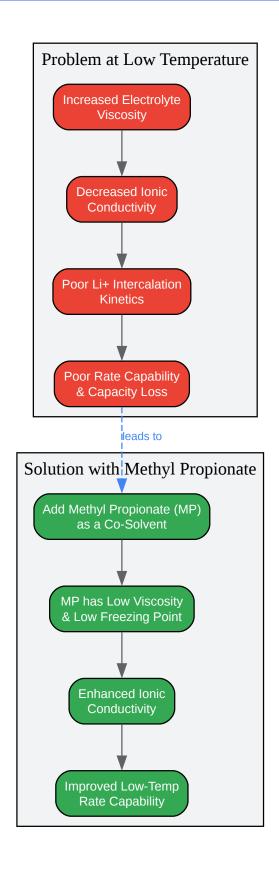




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Fig. 1: Experimental workflow from electrolyte preparation to electrochemical testing.





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Fig. 2: Logical relationship of how Methyl Propionate improves low-temperature performance.



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